

# Technical Support Center: Refining Exposure Models for Ground Troops in Vietnam

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## Compound of Interest

Compound Name: Agent orange

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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols for researchers, scientists, and drug development professionals working on refining exposure models for ground troops in Vietnam, with a focus on herbicides like **Agent Orange** and its contaminant, 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD).

## Troubleshooting Guides

This section addresses specific issues that may arise during exposure modeling experiments.

Question/Issue	Troubleshooting Steps/Answer
Why are my modeled exposure levels for ground troops consistently low or near background levels?	Several factors could contribute to this finding. First, consider the rapid environmental degradation of TCDD due to photodegradation, which has a half-life of hours to days on surfaces exposed to sunlight.[1] Second, TCDD has low bioavailability as it binds strongly to soil and organic matter, limiting uptake.[2] Review your model's assumptions about the persistence of TCDD on foliage and soil surfaces and the bioavailability factor. It's also possible that for many ground troops, exposure was not as high or sustained as for personnel who handled herbicides directly, such as those in Operation Ranch Hand.[3][4]
My model shows significant exposure, but it doesn't correlate well with veteran serum TCDD levels.	This is a known challenge in Vietnam veteran exposure studies.[4] Several factors could be at play: 1) Time Lag: Serum levels are measured decades after exposure, and individual differences in TCDD metabolism and elimination can affect current concentrations. 2) Exposure Misclassification: Self-reported exposure can be unreliable, and military records may not capture all exposure events, particularly ground-based spraying.[3][4][5] 3) Incomplete Data: Records of herbicide spraying, especially by helicopter or on the ground, are not always complete.[3] Consider using an "Exposure Opportunity Index" (EOI) model that integrates proximity to known spray missions with troop location data, but be aware of its limitations.
How do I account for the variability in TCDD concentration in Agent Orange in my model?	The concentration of TCDD in Agent Orange varied significantly between different production batches and manufacturers.[6] Early formulations, such as Agent Purple, Pink, and Green, had much higher TCDD concentrations

than later batches of Agent Orange.[6][7] It is crucial to use a range of TCDD concentrations in your model to reflect this variability. Refer to historical records and analyses of remaining Agent Orange stocks for concentration ranges.

What are the primary sources of error in historical exposure reconstruction models for Vietnam veterans?

The most significant sources of error include: 1) Inaccurate or Incomplete Spraying Data: The HERBS database of aerial spraying missions may not be exhaustive, and records of ground and perimeter spraying are often lacking. 2) Uncertainty in Troop Locations: Precisely locating small units of ground troops over time is challenging. 3) Environmental Fate Assumptions: Models must make assumptions about how quickly TCDD broke down in the Vietnamese environment, which can introduce uncertainty. 4) Ignoring Dermal and Inhalation Pathways: Over-relying on proximity to spray events without adequately modeling dermal and inhalation exposure can lead to underestimations. 5) Recall Bias: Veteran self-reports of exposure can be unreliable.[3][4]

## Frequently Asked Questions (FAQs)

### About **Agent Orange** and TCDD

- What was **Agent Orange**? **Agent Orange** was a herbicide and defoliant used by the U.S. military during the Vietnam War. It was a mixture of two herbicides, 2,4,5-T and 2,4-D.[8]
- What is TCDD and how did it get into **Agent Orange**? 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD) is a highly toxic compound that was an unintended contaminant produced during the manufacturing of 2,4,5-T.[9]
- How long does TCDD persist in the environment? The persistence of TCDD depends on environmental conditions. On soil surfaces exposed to sunlight, its half-life can be from one

to three years. However, when buried in soil or in river and sea sediments, the half-life can extend to 50 years or more.[1]

### Exposure Pathways

- What were the primary routes of exposure for ground troops? Ground troops could have been exposed through several pathways:
  - Direct Spraying: Being present in an area during an aerial or ground-based spraying mission.
  - Dermal Contact: Contact with contaminated soil, vegetation, or water.
  - Inhalation: Breathing in aerosolized herbicides or contaminated dust.
  - Ingestion: Consumption of contaminated food or water.
- How significant is the dermal exposure pathway? Dermal exposure is considered a potentially significant pathway. TCDD can be absorbed through the skin, especially with prolonged contact with contaminated soil or vegetation. However, modeling this pathway is complex and depends on factors like soil loading on the skin and absorption rates.
- What about inhalation exposure? Inhalation of herbicide aerosols during or immediately after spraying, or of TCDD-contaminated dust, is another potential exposure route. The significance of this pathway depends on the concentration of airborne contaminants and the duration of exposure.

## Data Presentation

Table 1: TCDD Concentration in Herbicide Formulations

Herbicide	Average TCDD Concentration (ppm)	Notes
Agent Orange	2-3 (up to 50 in some batches)	Used from 1965-1970.[6][10]
Agent Purple	32.8 (as high as 45)	Used early in the war.[6][7]
Agent Pink	65.6	Used early in the war.[6][7]
Agent Green	65.6	Used early in the war.[6][7]

Table 2: TCDD Levels in Soil at Former U.S. Military Bases in Vietnam ("Hotspots")

Location	TCDD Concentration (pg/g or ppt)	Year of Sampling
Bien Hoa Air Base	Up to 1,164,699	1999[11]
Da Nang Air Base	227	Not specified[12]
Phu Cat Air Base	194	Not specified[12]
A So Base	897.85	1996-1999[8]
Aluoi Base	5.0 - 19	1996-1999[8]
Ta Bat Base	4.3 - 35	1996-1999[8]

Table 3: Serum TCDD Levels in Vietnam Veterans

Veteran Group	Mean/Median TCDD Level (ppt, lipid-adjusted)	Study Notes
U.S. Army Ground Troops (Vietnam)	~4 ppt (median)	Levels were nearly identical to non-Vietnam veterans.[3]
Non-Vietnam Veterans	~4 ppt (median)	Control group for the ground troop study.[3]
Operation Ranch Hand Veterans	Significantly elevated levels compared to controls	These personnel were directly involved in herbicide spraying operations.[13]
U.S. Army Chemical Corps Veterans	Elevated odds ratios for several diseases; exposed to multiple chemicals.	Sprayed herbicides from helicopters and on the ground.

## Experimental Protocols

### 1. Protocol for TCDD Analysis in Soil Samples using Gas Chromatography/Mass Spectrometry (GC/MS)

This protocol is a summary based on EPA methodologies.

- 1. Sample Preparation and Extraction:
  - Air-dry the soil sample and sieve to remove large debris.
  - Accurately weigh a 10g subsample.
  - Spike the sample with a known amount of a labeled TCDD internal standard (e.g.,  $^{13}\text{C}_{12}$ -2,3,7,8-TCDD).
  - Mix the soil with anhydrous sodium sulfate to remove moisture.
  - Perform a Soxhlet extraction for 16-24 hours using a suitable solvent like toluene or benzene.
  - Concentrate the extract to a small volume (e.g., 1 mL).

- 2. Extract Cleanup:
  - The crude extract will contain many interfering compounds that must be removed.
  - Use a multi-step column chromatography cleanup process. This typically involves columns packed with silica gel, alumina, and carbon.
  - Elute the columns with a sequence of solvents of increasing polarity to separate the TCDD from other compounds.
- 3. GC/MS Analysis:
  - Analyze the final, cleaned extract using a high-resolution gas chromatograph coupled with a high-resolution mass spectrometer (HRGC/HRMS). This is considered the "gold standard" for dioxin analysis due to its sensitivity and specificity.
  - The GC column (e.g., DB-5MS) separates the different TCDD isomers.
  - The HRMS is set to selectively monitor for the specific mass-to-charge ratios of native TCDD and the labeled internal standard.
  - Quantify the native TCDD concentration by comparing its response to the known concentration of the internal standard.

## 2. Protocol for Dermal Exposure Assessment to Contaminated Soil

This protocol outlines a general approach for assessing dermal exposure.

- 1. Characterize Soil Contamination:
  - Collect soil samples from the area of interest and analyze for TCDD concentration (see protocol above).
- 2. Estimate Soil-to-Skin Adherence:
  - This can be done experimentally by having subjects perform activities in the soil and then measuring the amount of soil that adheres to their skin.

- Alternatively, use established soil adherence factors from literature or EPA guidance, which vary by activity and soil type.
- 3. Determine Dermal Absorption Factor:
  - The dermal absorption factor is the fraction of the contaminant in the soil on the skin that is absorbed into the body.
  - This can be determined through in vitro studies using human or animal skin samples, or in vivo animal studies.
  - For TCDD, this factor can be difficult to determine and may require using values from existing toxicological literature.
- 4. Calculate Dermal Dose:
  - Use the following general formula:  $\text{Dermal Absorbed Dose (mg/kg/day)} = (\text{CS} * \text{SA} * \text{AF} * \text{ABSd} * \text{EF} * \text{ED}) / (\text{BW} * \text{AT})$  Where:
    - CS = Chemical concentration in soil (mg/g)
    - SA = Skin surface area exposed (cm<sup>2</sup>)
    - AF = Soil adherence factor (g/cm<sup>2</sup>)
    - ABSd = Dermal absorption fraction (unitless)
    - EF = Exposure frequency (days/year)
    - ED = Exposure duration (years)
    - BW = Body weight (kg)
    - AT = Averaging time (days)

### 3. Protocol for Inhalation Exposure Assessment for Sprayed Herbicides

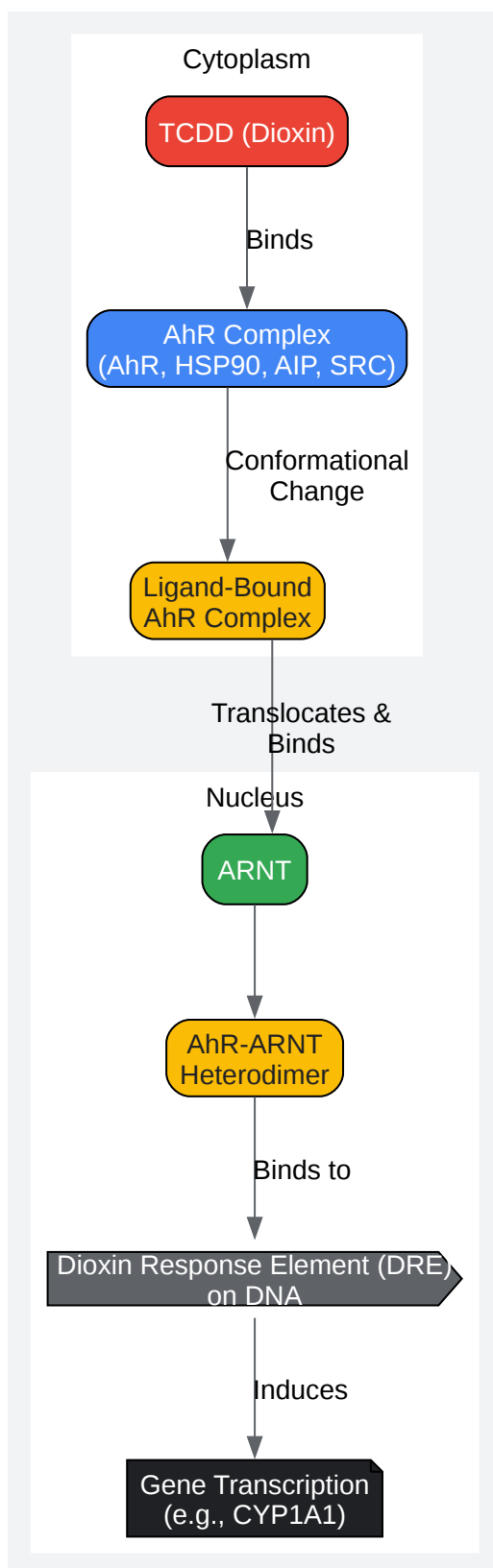
This protocol provides a framework for modeling inhalation exposure.



- 1. Estimate Airborne Concentration:
  - This is the most challenging step and often relies on modeling.
  - Use a dispersion model to estimate the concentration of herbicide aerosol downwind from a spray mission. This requires data on:
    - The amount of herbicide sprayed.
    - The TCDD concentration in the herbicide.
    - The droplet size distribution of the spray.
    - Meteorological conditions (wind speed, direction, temperature).
- 2. Determine Inhalation Rate:
  - Use standard values for inhalation rates based on activity level (e.g., resting, moderate activity, heavy activity) from sources like the EPA's Exposure Factors Handbook.
- 3. Define Exposure Duration:
  - Estimate the amount of time a ground troop would have been in the contaminated area. This can be derived from military records of troop movements.
- 4. Calculate Inhaled Dose:
  - Use the following general formula:  $\text{Inhaled Dose (mg/kg/day)} = (\text{Ca} * \text{IR} * \text{ET} * \text{EF} * \text{ED}) / (\text{BW} * \text{AT})$  Where:
    - Ca = Contaminant concentration in air (mg/m<sup>3</sup>)
    - IR = Inhalation rate (m<sup>3</sup>/hour)
    - ET = Exposure time (hours/day)
    - EF = Exposure frequency (days/year)
    - ED = Exposure duration (years)

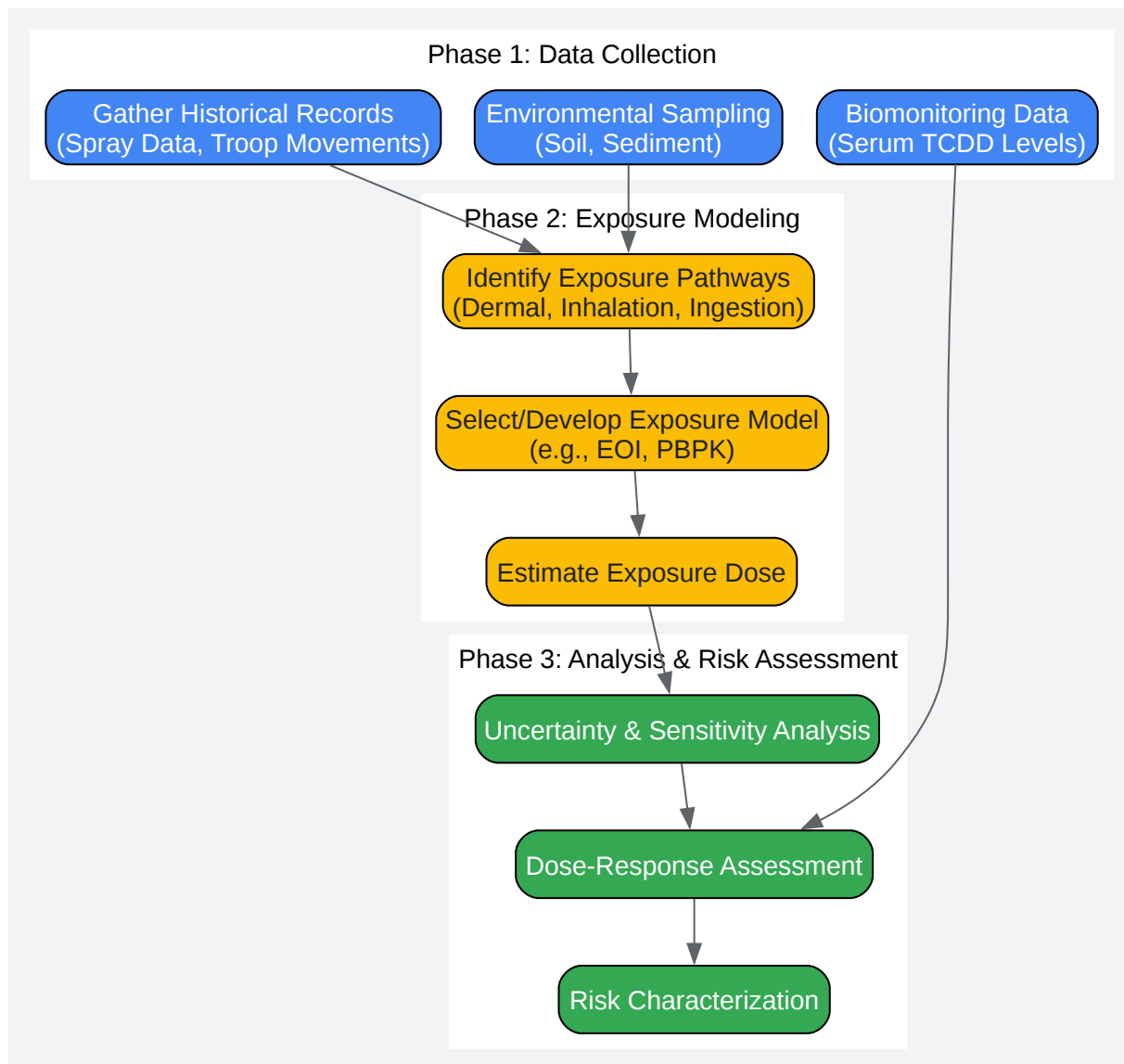
- BW = Body weight (kg)
- AT = Averaging time (days)

## Mandatory Visualizations



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Caption: Aryl Hydrocarbon Receptor (AhR) signaling pathway activated by TCDD.



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Caption: General experimental workflow for exposure assessment.

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